

Prudent Disposal of 2-Cyano-3-hydroxyquinoline: A Procedural Guide

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Compound of Interest

Compound Name: 2-Cyano-3-hydroxyquinoline

Cat. No.: B095622

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Disclaimer: A specific Safety Data Sheet (SDS) for **2-Cyano-3-hydroxyquinoline** (CAS: 15462-43-8) detailing comprehensive disposal procedures is not readily available in public databases. The following guidance is based on the safety profiles of structurally similar compounds, such as other hydroxyquinoline derivatives, which are often classified as hazardous. Researchers, scientists, and drug development professionals must treat **2-Cyano-3-hydroxyquinoline** as a hazardous substance and consult with their institution's Environmental Health & Safety (EHS) department and a licensed waste disposal contractor to ensure full compliance with local, regional, and national regulations.

Immediate Safety and Handling Precautions

Given the hazardous nature of related quinoline compounds, which are often toxic, skin sensitizers, and environmentally hazardous, strict safety protocols are essential when handling **2-Cyano-3-hydroxyquinoline**.

Personal Protective Equipment (PPE):

- **Gloves:** Wear nitrile or other chemically resistant gloves.
- **Eye Protection:** Use safety glasses with side shields or chemical splash goggles.
- **Lab Coat:** A standard lab coat is required.

- Respiratory Protection: If handling the powder outside of a certified chemical fume hood, a NIOSH-approved respirator may be necessary.

Engineering Controls:

- Always handle this compound in a well-ventilated area, preferably within a certified chemical fume hood to avoid inhalation of dust or fumes.
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

Quantitative Data Summary

While a full toxicological profile is not available, some physical and chemical properties for **2-Cyano-3-hydroxyquinoline** have been identified.

Property	Value
CAS Number	15462-43-8
Molecular Formula	C ₁₀ H ₆ N ₂ O
Molecular Weight	170.17 g/mol
Boiling Point	389.3°C at 760 mmHg
Flash Point	189.2°C
Density	1.36 g/cm ³

Note: This data is compiled from available chemical databases. Experimental verification may be required.

Step-by-Step Disposal Protocol

The disposal of **2-Cyano-3-hydroxyquinoline** must be managed as hazardous chemical waste. Do not discharge down the drain or dispose of with regular laboratory trash.

Step 1: Waste Identification and Segregation

- Characterize the Waste: All materials contaminated with **2-Cyano-3-hydroxyquinoline**, including the pure compound, solutions, contaminated PPE (gloves, etc.), and labware (e.g., weighing boats, pipette tips), must be treated as hazardous waste.
- Segregate Waste Streams: Keep solid waste (contaminated labware, PPE) separate from liquid waste (solutions containing the compound). Do not mix with other, incompatible waste streams.

Step 2: Containment and Labeling

- Solid Waste:
 - Collect all contaminated solid materials in a designated, leak-proof plastic bag or a sealable container.
 - The container should be clearly labeled.
- Liquid Waste:
 - Collect liquid waste in a dedicated, sealed, and chemically compatible waste container (e.g., a high-density polyethylene bottle).
 - Never fill a liquid waste container to more than 80% of its capacity to allow for vapor expansion.
- Labeling:
 - All waste containers must be labeled with a "Hazardous Waste" tag.
 - The label must include the full chemical name ("**2-Cyano-3-hydroxyquinoline**"), the approximate quantity, and the date of accumulation.

Step 3: Temporary Storage

- Storage Location: Store the sealed and labeled waste containers in a designated satellite accumulation area within or near the laboratory.

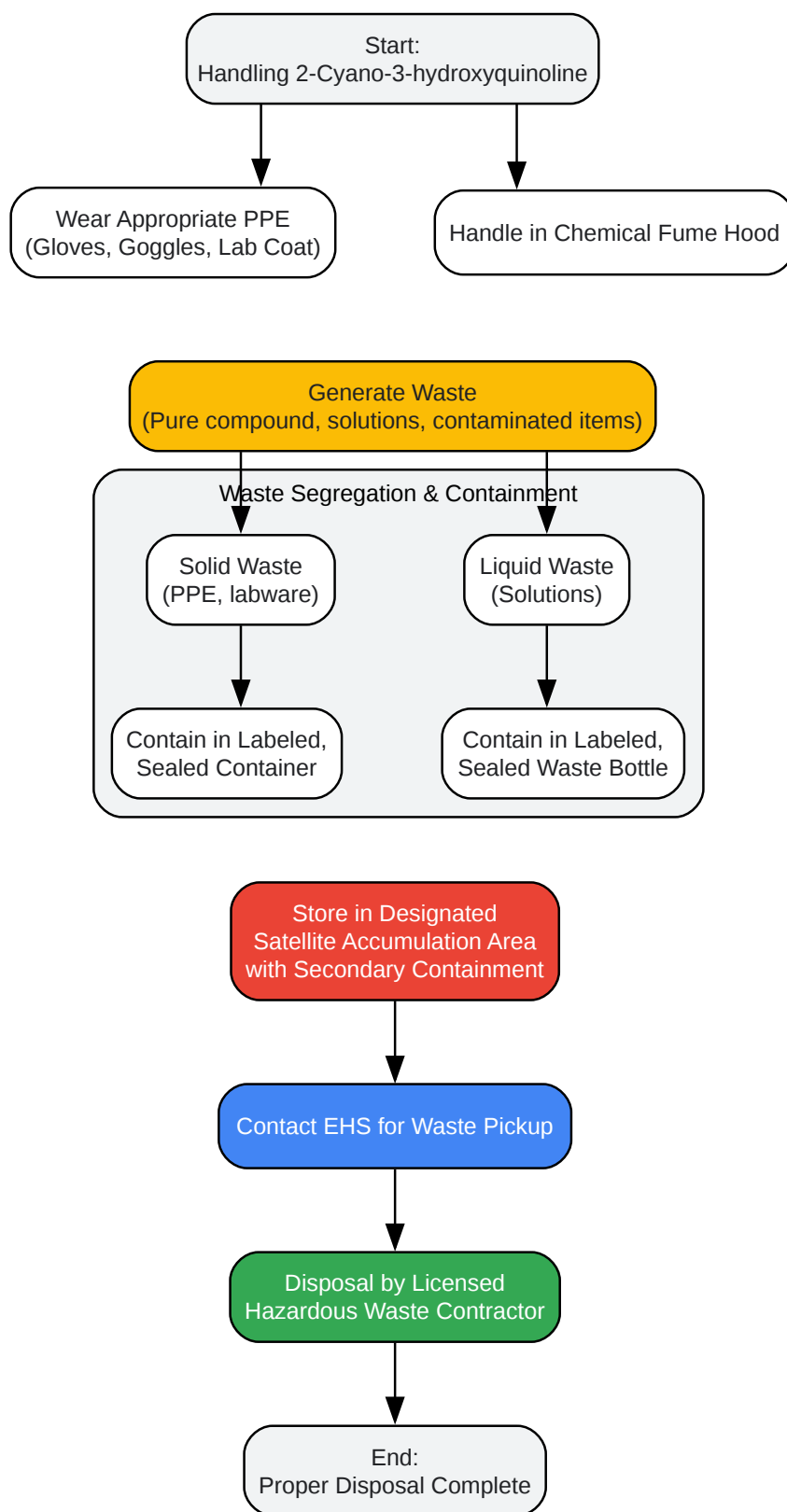
- Secondary Containment: Place waste containers in a secondary containment bin to prevent spills.
- Follow Institutional Guidelines: Adhere to your institution's specific time and quantity limits for storing hazardous waste in a satellite accumulation area.

Step 4: Arranging for Final Disposal

- Contact EHS: Notify your institution's Environmental Health & Safety department to schedule a pickup of the hazardous waste.
- Professional Disposal: The waste will be transported and disposed of by a licensed and certified hazardous waste management company in accordance with all regulatory requirements.

Experimental Workflow and Logical Relationships

The following diagram illustrates the procedural workflow for the proper disposal of **2-Cyano-3-hydroxyquinoline**, from initial handling to final disposal.



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Disposal workflow for **2-Cyano-3-hydroxyquinoline**.

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